Technical Support Center: Overcoming Ortho-Substitution Effects in Suzuki Coupling

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Compound of Interest

Compound Name:	*(2-Bromophenyl)(cyclobutyl)methanone*
Cat. No.:	*B15297525*

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Welcome to the technical support center dedicated to assisting researchers, scientists, and drug development professionals in navigating the complexities of Suzuki-Miyaura cross-coupling reactions involving sterically hindered ortho-substituted substrates. This resource provides in-depth troubleshooting guides and frequently asked questions to address common challenges and enhance your experimental success.

I. Troubleshooting Guide: Low Yield and Stalled Reactions

This section is designed to diagnose and resolve issues of low to no product formation in Suzuki coupling reactions with ortho-substituted partners.

Question: My Suzuki coupling reaction with a di-ortho-substituted aryl halide is giving a very low yield or has stalled completely. What are the primary causes and how can I systematically troubleshoot this?

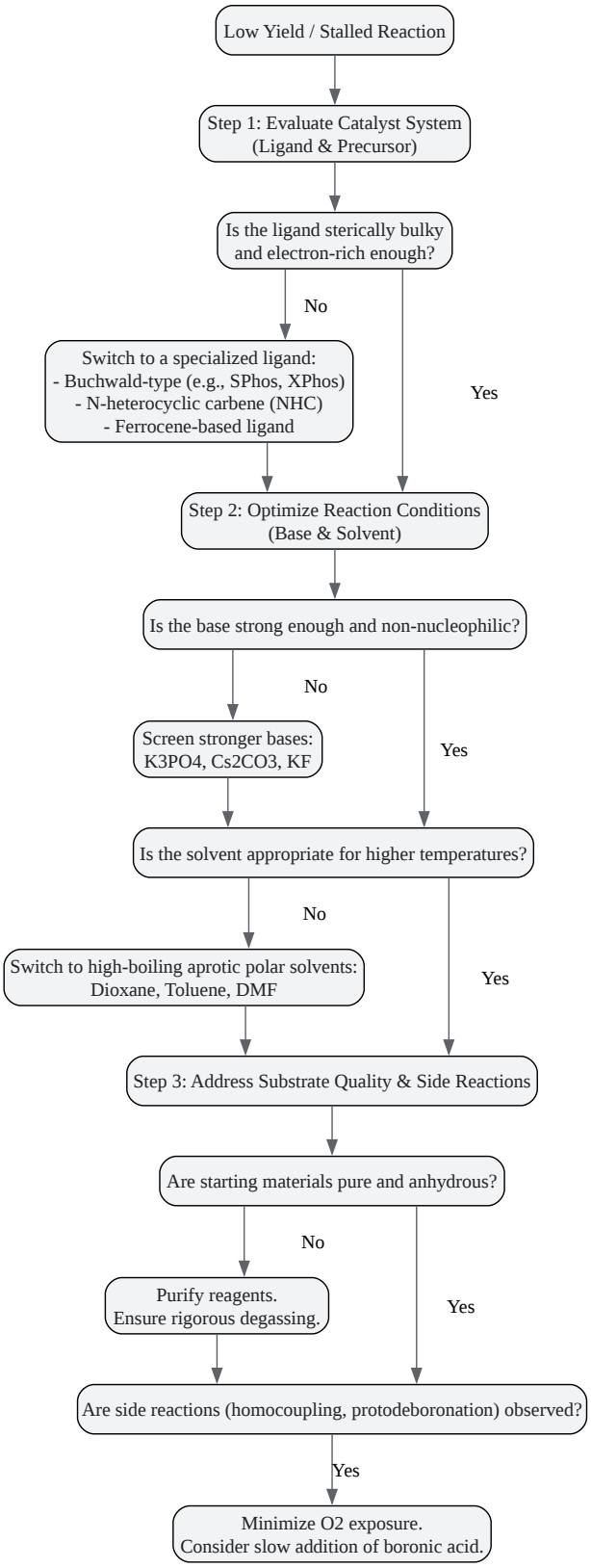
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Answer:

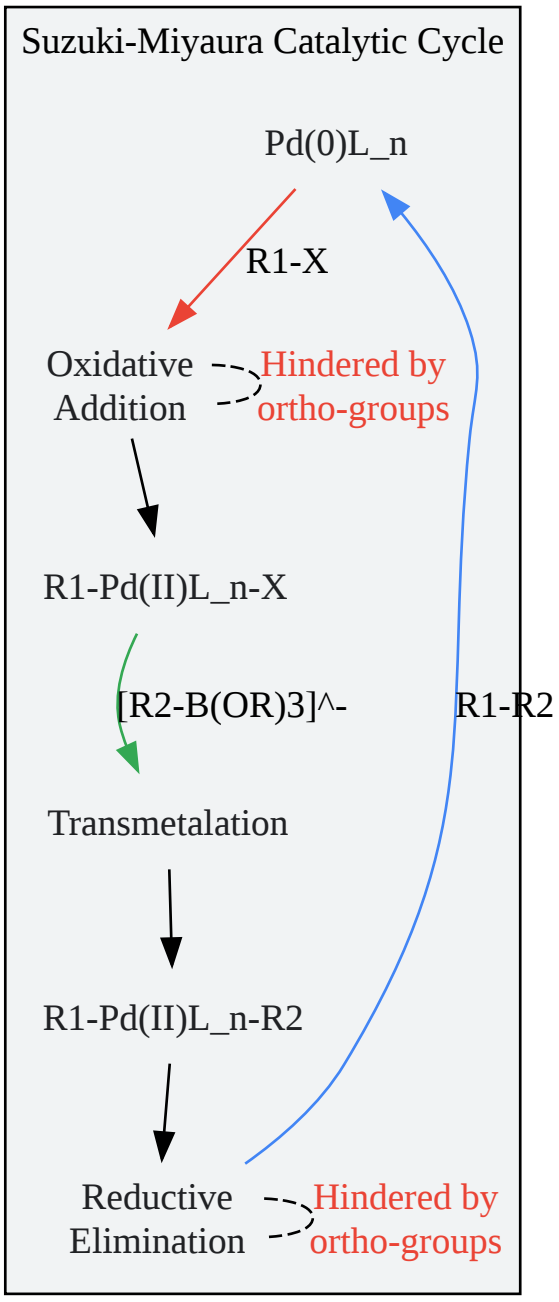
Low yields in these demanding couplings typically stem from the steric hindrance impacting one or more key steps in the catalytic cycle. The bulky ortho-substituents can impede both the initial oxidative addition and the final reductive elimination steps.[1] Here is a logical workflow to diagnose and solve the problem:

Logical Workflow for Troubleshooting Low-Yield Suzuki Couplings

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